

# Technical Guide: Physicochemical Characterization of Tert-butyl 4-(2-hydroxyethyl)piperazine-1-carboxylate

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## Compound of Interest

	<i>Tert-butyl 4-(2-hydroxyethyl)piperazine-1-carboxylate</i>
Compound Name:	<i>Tert-butyl 4-(2-hydroxyethyl)piperazine-1-carboxylate</i>
Cat. No.:	B153296

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the melting point of **tert-butyl 4-(2-hydroxyethyl)piperazine-1-carboxylate**, a key building block in pharmaceutical synthesis. This document outlines the reported physical characteristics, experimental protocols for melting point determination, and a generalized workflow for this analytical procedure.

## Physicochemical Properties

**Tert-butyl 4-(2-hydroxyethyl)piperazine-1-carboxylate** is a bifunctional molecule incorporating a piperazine ring, a protected amine (Boc group), and a primary alcohol. Its structure makes it a versatile intermediate in the synthesis of various active pharmaceutical ingredients (APIs). The melting point is a crucial physical property for identification, purity assessment, and process control.

## Melting Point Data

The reported melting point for **tert-butyl 4-(2-hydroxyethyl)piperazine-1-carboxylate** varies slightly across different commercial suppliers, which may be attributed to minor differences in purity or analytical methodology. The compound is often described as a low melting solid or a

viscous liquid at room temperature.[\[1\]](#) A summary of the reported melting point ranges is provided below.

Data Source	Reported Melting Point (°C)
ChemicalBook	38-42 <a href="#">[2]</a>
Oakwood Chemical	38-42 <a href="#">[3]</a>
BIOSYNCE	45-52 <a href="#">[4]</a>

Note: The observed melting range can be an indicator of sample purity. Pure, crystalline compounds typically exhibit a sharp melting point with a narrow range (0.5-1.0°C), while impurities can lead to a depression and broadening of the melting range.

## Experimental Protocol: Melting Point Determination

This section details a standardized procedure for determining the melting point of **tert-butyl 4-(2-hydroxyethyl)piperazine-1-carboxylate** using a modern digital melting point apparatus.

### Principle

The melting point is determined by heating a small, finely powdered sample in a capillary tube and observing the temperature range over which the solid transitions into a liquid.

### Materials and Equipment

- Sample: **Tert-butyl 4-(2-hydroxyethyl)piperazine-1-carboxylate** (finely powdered)
- Apparatus: Digital melting point apparatus (e.g., Mel-Temp or similar)
- Tools: Capillary tubes (one end sealed), spatula, watch glass

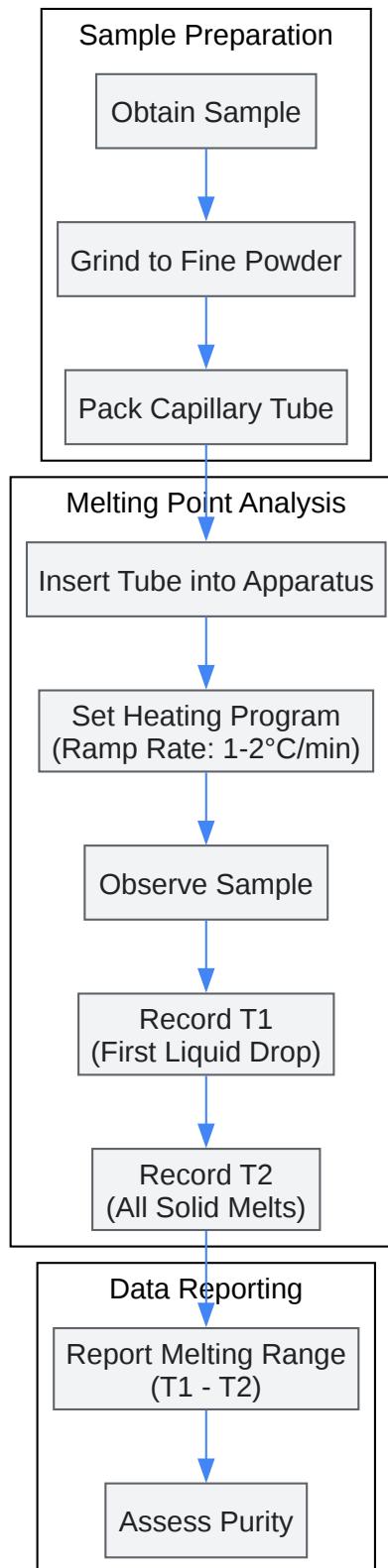
### Procedure

- Sample Preparation:
  - Place a small amount of the compound on a clean, dry watch glass.

- Carefully press the open end of a capillary tube into the sample, forcing a small amount of the solid into the tube.
- Invert the tube and gently tap it on a hard surface to pack the solid into the sealed end. A sample height of 2-3 mm is ideal.
- Initial Rapid Determination (Optional but Recommended):
  - Insert the prepared capillary tube into the heating block of the apparatus.
  - Set a rapid heating rate (e.g., 10-20°C per minute) to quickly determine an approximate melting range. This helps in setting the parameters for a more accurate measurement.
- Accurate Melting Point Determination:
  - Allow the apparatus to cool to at least 20°C below the approximate melting point observed.
  - Insert a new, properly prepared capillary tube.
  - Set the heating rate to a slow, controlled ramp (e.g., 1-2°C per minute) starting from a temperature about 10-15°C below the expected melting point.
  - Observe the sample through the magnifying lens.
  - Record the temperature at which the first drop of liquid appears (T1).
  - Continue heating at the slow rate and record the temperature at which the last solid crystal melts (T2).
  - The melting point is reported as the range T1 - T2.
- Confirmation:
  - Repeat the accurate determination at least twice with fresh samples to ensure consistency and reproducibility.

## Workflow and Process Visualization

The following diagrams illustrate the logical flow of the experimental procedure for determining the melting point of a chemical compound.



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Caption: Experimental workflow for melting point determination.

This guide provides essential technical information for professionals working with **tert-butyl 4-(2-hydroxyethyl)piperazine-1-carboxylate**. Adherence to standardized protocols is critical for obtaining accurate and reproducible data, which is fundamental to research, development, and quality control in the pharmaceutical industry.

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## References

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